

CI-1015 CAS number and chemical properties

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Compound of Interest

Compound Name: CI-1015

Cat. No.: B1668927

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In-Depth Technical Guide: CI-1015

For Researchers, Scientists, and Drug Development Professionals

Core Compound Information

Compound Name: **CI-1015**

CAS Number: 156672-01-4[1][2]

Synonyms: PD 144598, CI 1015, CI1015[2]

IUPAC Name: tricyclo[3.3.1.1(3,7)]dec-2-yl [1S-[1alpha(S*),2beta]]-[2-[(2-hydroxycyclohexyl)amino]-1-(1H-indol-3-ylmethyl)-1-methyl-2-oxoethyl]carbamate[3]

CI-1015 is a second-generation "peptoid" cholecystokinin B (CCK-B) receptor antagonist. It was developed as a potential anxiolytic agent with an improved pharmacokinetic profile compared to its predecessor, CI-988.[3] **CI-1015** exhibits high selectivity for the CCK-B receptor over the CCK-A receptor and has demonstrated anxiolytic-like effects in preclinical studies.[3]

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **CI-1015**.

Property	Value	Source
CAS Number	156672-01-4	[1][2]
Molecular Formula	C33H46N4O4	Calculated from structure
Molecular Weight	578.7 g/mol	Calculated from structure
Binding Affinity (CCK-B Receptor)	3.0 nM	[3]
Binding Affinity (CCK-A Receptor)	2900 nM	[3]
Antagonist Profile (Ke in rat VMN)	34 nM	[3]
Minimum Effective Dose (MED) in X-maze	0.1 µg/kg (oral)	[3]

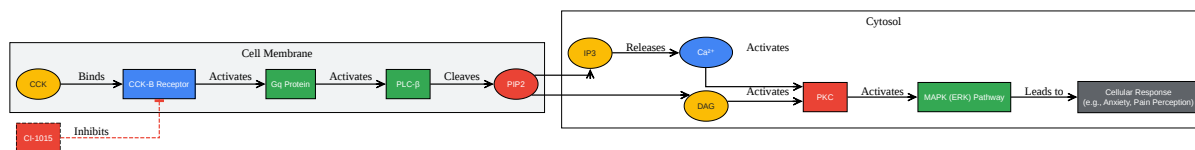
Mechanism of Action: CCK-B Receptor Antagonism

CI-1015 functions as a competitive antagonist at the cholecystinin B (CCK-B) receptor, which is predominantly found in the central nervous system.[4] The CCK-B receptor is a G-protein coupled receptor (GPCR) that, upon binding its endogenous ligand cholecystinin (CCK), activates downstream signaling cascades. By blocking this interaction, **CI-1015** inhibits these downstream effects, which are implicated in anxiety and panic disorders.[5]

The binding of CCK to its receptor is known to modulate the activity of various neurotransmitter systems, and its antagonists are being investigated for their potential in managing anxiety and pain.[4][5]

Signaling Pathway of CCK-B Receptor Activation

The following diagram illustrates the signaling pathway initiated by the activation of the CCK-B receptor, which is inhibited by **CI-1015**.



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CCK-B receptor signaling pathway inhibited by **CI-1015**.

Experimental Protocols

Anxiolytic Activity Assessment using the Elevated Plus Maze (EPM)

This protocol is a standard method for assessing anxiety-like behavior in rodents and can be utilized to evaluate the anxiolytic effects of **CI-1015**.^{[6][7][8][9][10]}

Objective: To determine the anxiolytic-like effects of **CI-1015** in rats or mice.

Apparatus:

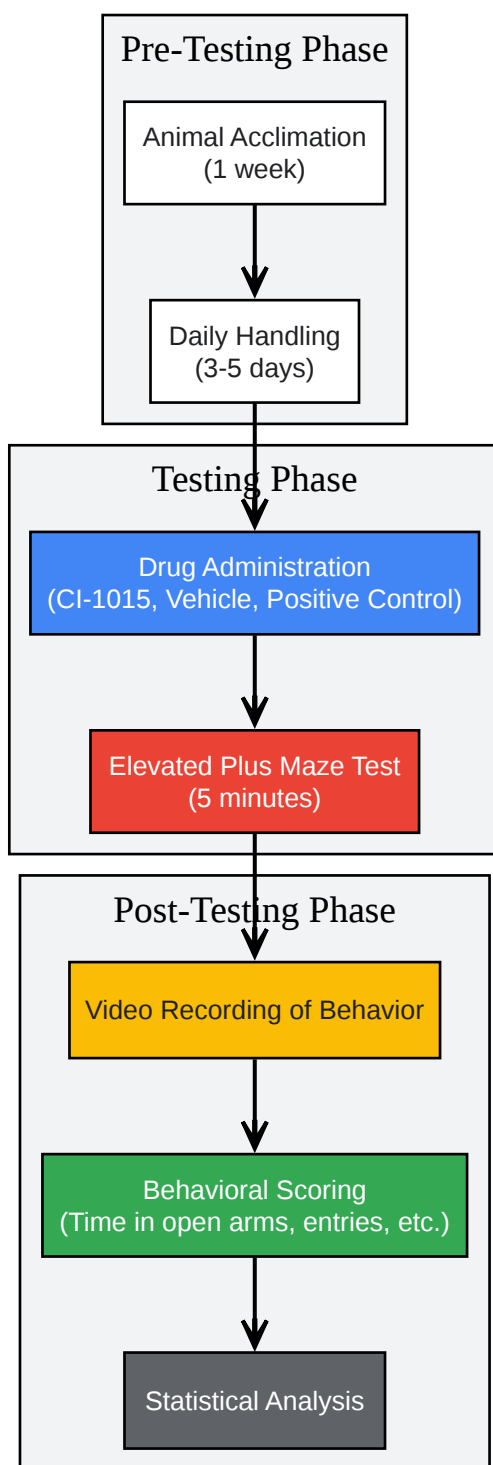
- An elevated plus-maze, typically made of wood or plastic, consisting of two open arms and two enclosed arms of equal dimensions, extending from a central platform. The maze is elevated from the ground.^[8]
- A video camera and recording software to monitor and score the animal's behavior.^[8]

Procedure:

- Animal Acclimation: Animals are housed in a controlled environment (temperature, humidity, light/dark cycle) for at least one week before the experiment. They should be handled by the experimenter for several days leading up to the test to reduce stress.^[7]

- Drug Administration: **CI-1015** is administered orally at the desired doses (e.g., based on the reported MED of 0.1 µg/kg) at a specified time before testing (e.g., 30-60 minutes). A vehicle control group and a positive control group (e.g., diazepam) should be included.
- Testing:
 - Each animal is placed individually on the central platform of the EPM, facing one of the open arms.[\[9\]](#)
 - The animal is allowed to explore the maze freely for a set period, typically 5 minutes.[\[8\]](#)[\[9\]](#)
 - The entire session is recorded for later analysis.
 - The maze is cleaned thoroughly between each trial to eliminate olfactory cues.[\[8\]](#)
- Data Analysis:
 - The primary measures of anxiety are the time spent in the open arms and the number of entries into the open arms, often expressed as a percentage of the total time or total entries.
 - An increase in the time spent and/or entries into the open arms is indicative of an anxiolytic effect.
 - Other behavioral parameters such as total arm entries (a measure of locomotor activity), head dips, and stretched-attend postures can also be scored.[\[8\]](#)

Experimental Workflow for Anxiolytic Testing



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Workflow for assessing the anxiolytic effects of **CI-1015**.

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